

# An In-depth Technical Guide to 2,6-Dichlorophenylsulfonylethanol

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## Compound of Interest

Compound Name: 2,6-Dichlorophenylsulfonylethanol

CAS No.: 688763-07-7

Cat. No.: B2655971

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Disclaimer: The following document is a technical guide compiled from publicly available data and scientific principles. **2,6-Dichlorophenylsulfonylethanol** is a specialty chemical intermediate with limited published research. Much of the information regarding its synthesis and handling is inferred from structurally related compounds. All laboratory work should be conducted by trained professionals with appropriate safety measures in place.

## Introduction and Overview

**2,6-Dichlorophenylsulfonylethanol** (CAS No. 688763-07-7) is a niche organic compound primarily utilized as a building block in complex organic synthesis.[1] It is not a widely studied molecule, and as such, a comprehensive body of literature detailing its properties and applications is not available. However, its structure—featuring a dichlorinated aromatic ring, a sulfonyl group, and a primary alcohol—makes it a reactive intermediate for introducing the 2,6-dichlorophenylsulfonyl moiety into larger molecules.

This guide synthesizes the available information, provides expert-driven inferences on its properties and synthesis, and details its known application in the development of pharmaceutical agents, specifically as a precursor to Poly(ADP-ribose) polymerase (PARP) inhibitors.[2][3] PARP inhibitors are a class of targeted cancer therapies that exploit deficiencies in DNA repair pathways, particularly in cancers with BRCA1/2 mutations.[4][5][6]

## Physicochemical Properties

Direct experimental data for **2,6-Dichlorophenylsulfonylethanol** is scarce. The properties listed below are a combination of documented data and scientifically-grounded estimations based on its constituent functional groups and data from analogous structures like 2,6-dichlorophenol.

Property	Value / Description	Source / Rationale
CAS Number	688763-07-7	Documented[1]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> Cl <sub>2</sub> O <sub>3</sub> S	Documented[1]
Molecular Weight	255.12 g/mol	Calculated[1]
Appearance	Estimated to be a white to off-white crystalline solid.	Inferred from similar sulfones and chlorinated aromatics which are typically solids at room temperature.[7]
Melting Point	Estimated in the range of 60-90 °C.	2,6-Dichlorophenol has a melting point of 64-66 °C.[7] The addition of the sulfonylethanol group would likely alter this, but it provides a reasonable starting point.
Boiling Point	Estimated to be >250 °C (with decomposition).	High due to polarity and molecular weight. 2,6-Dichlorophenol boils at ~220 °C.[7] The larger sulfonyl group would increase this significantly.
Solubility	Expected to be sparingly soluble in water, but soluble in polar organic solvents such as THF, ethyl acetate, and alcohols.	The polar sulfonyl and hydroxyl groups confer some polarity, but the dichlorophenyl ring is hydrophobic.

## Synthesis and Characterization

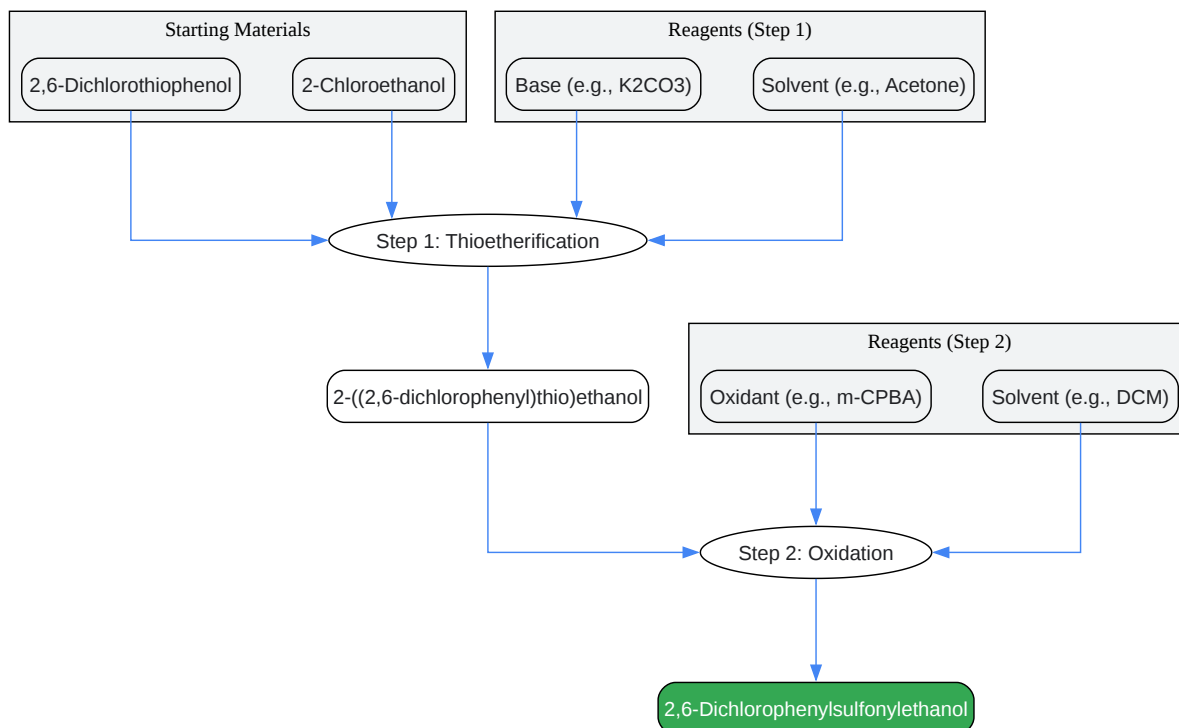
### Proposed Synthetic Pathway

A definitive, published synthesis for **2,6-Dichlorophenylsulfonylethanol** was not found in the public domain. However, a plausible and efficient two-step route can be proposed based on

established organosulfur chemistry. This pathway begins with the readily available 2,6-dichlorothiophenol.

**Step 1: Thioetherification** 2,6-Dichlorothiophenol is reacted with 2-chloroethanol in the presence of a non-nucleophilic base, such as sodium hydride or potassium carbonate, to form the intermediate 2-((2,6-dichlorophenyl)thio)ethanol.

**Step 2: Oxidation** The resulting thioether is then oxidized to the corresponding sulfone using a strong oxidizing agent. Common reagents for this transformation include hydrogen peroxide in acetic acid or meta-chloroperoxybenzoic acid (m-CPBA) in a solvent like dichloromethane (DCM).



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Caption: Proposed two-step synthesis of **2,6-Dichlorophenylsulfonylethanol**.

## Experimental Protocol (Proposed)

Step 1: Synthesis of 2-((2,6-dichlorophenyl)thio)ethanol

- To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add 2,6-dichlorothiophenol (1.0 eq), potassium carbonate (1.5 eq), and acetone.
- Stir the suspension and add 2-chloroethanol (1.1 eq) dropwise.
- Heat the reaction mixture to reflux and maintain for 4-6 hours, monitoring by TLC.
- After completion, cool the mixture to room temperature and filter to remove inorganic salts.
- Concentrate the filtrate under reduced pressure.
- Redissolve the residue in ethyl acetate and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield the crude thioether, which can be purified by column chromatography if necessary.

#### Step 2: Synthesis of **2,6-Dichlorophenylsulfonylethanol**

- Dissolve the thioether intermediate (1.0 eq) in dichloromethane (DCM) in a round-bottom flask and cool to 0 °C in an ice bath.
- Add m-CPBA (2.2 eq) portion-wise, ensuring the temperature does not exceed 10 °C.
- Allow the reaction to warm to room temperature and stir for 12-16 hours, monitoring by TLC.
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with sodium bicarbonate solution and brine, then dry over anhydrous sodium sulfate.
- Filter and concentrate under reduced pressure to yield the crude product.
- Purify the product by recrystallization or column chromatography to obtain pure **2,6-Dichlorophenylsulfonylethanol**.

## Analytical Characterization

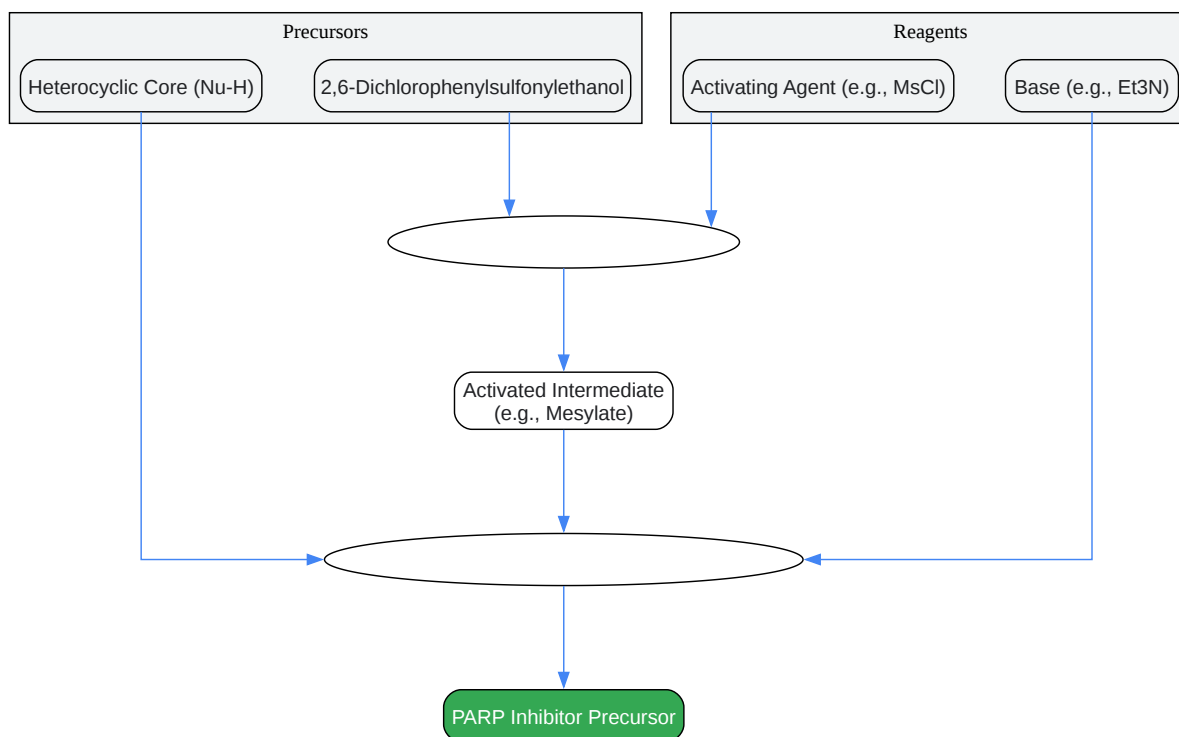
The identity and purity of the synthesized compound should be confirmed using standard analytical techniques:

- NMR Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To confirm the molecular structure and connectivity.
- Mass Spectrometry (MS): To verify the molecular weight (255.12 g/mol ) and isotopic pattern characteristic of a dichlorinated compound.
- HPLC/UPLC: To determine the purity of the final product.[1]
- Infrared (IR) Spectroscopy: To identify key functional groups, such as the O-H stretch of the alcohol, and the characteristic strong absorptions of the S=O bonds in the sulfone group.

## Application in the Synthesis of PARP1 Inhibitors

The primary documented use of **2,6-Dichlorophenylsulfonylethanol** is as an intermediate in the synthesis of novel PARP1 inhibitors.[2] PARP1 is a key enzyme in the repair of single-strand DNA breaks. Inhibiting this enzyme in cancer cells that already have a compromised DNA repair system (like those with BRCA mutations) leads to a synthetic lethal outcome, causing cell death.[2][6]

In the synthetic scheme described in patent literature, **2,6-Dichlorophenylsulfonylethanol** is used to construct a key side chain of the final inhibitor molecule. The ethanol group is typically activated (e.g., converted to a mesylate, tosylate, or halide) to facilitate a nucleophilic substitution reaction with a core heterocyclic structure.



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Caption: General workflow for using **2,6-Dichlorophenylsulfonylethanol** in synthesis.

This reaction effectively appends the  $-(\text{CH}_2)_2\text{-SO}_2\text{-(2,6-Cl}_2\text{-Ph)}$  fragment onto the main scaffold of the drug candidate, a critical step for achieving the desired pharmacological activity.

## Safety, Handling, and Storage

No specific safety data sheet (SDS) for **2,6-Dichlorophenylsulfonylethanol** is publicly available. Therefore, precautions must be based on data from structurally similar and potentially hazardous compounds, such as 2,6-dichlorophenol.[7][8][9][10] The compound should be treated as hazardous until proven otherwise.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[8][10]
- Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat. Ensure full skin coverage.[8][10]
- Respiratory Protection: Handle in a well-ventilated area, preferably within a chemical fume hood.[8] If dusts or aerosols may be generated, use appropriate respiratory protection.[10]

## Handling and First Aid

- Handling: Avoid contact with skin, eyes, and clothing.[8] Do not breathe dust or vapors.[7] Wash hands thoroughly after handling.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[8][9]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Seek medical attention if irritation persists.[10]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[8][9]
- Inhalation: Remove person to fresh air and keep comfortable for breathing. Seek medical attention if symptoms occur.[8]

## Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[8]

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[8]

## References

- BLD Pharm. (n.d.). 688763-07-7 | **2,6-Dichlorophenylsulfonylethanol**.
- Fisher Scientific. (2025, December 22). Safety Data Sheet: 2,6-Dichlorophenol.
- Google Patents. (2022). US20220348574A1 - Parp1 inhibitors and uses thereof.
- Synthesis and Characterization of 2-[(3-Aminophenyl)sulfonyl] ethanol Hydrogen Sulfate. (n.d.). Journal of Chemical Research.
- PubMed. (2019, October 10). Synthesis and Pharmacological Characterization of 2-(2,6-Dichlorophenyl)-1-((1 S,3 R)-5-(3-hydroxy-3-methylbutyl)-3-(hydroxymethyl)-1-methyl-3,4-dihydroisoquinolin-2(1 H)-yl)ethan-1-one (LY3154207), a Potent... J Med Chem.
- BenchChem. (2025). Application Note: Synthesis of Ethyl 2-(2,6-dichlorophenyl)acetate.
- Material Safety Data Sheet: 2,6-Dichlorophenol 98%. (n.d.).
- Biochem. (n.d.). Safety data sheet of 'BIOCHEM - 2,6 DICHLOROPHENOL - 51636' (Version 1).
- Loba Chemie. (2016, May 26). 2,6-DICHLOROPHENOL FOR SYNTHESIS MSDS.
- Nasirullah, et al. (n.d.). 2-{2-[(2,6-Dichlorophenyl)amino]phenyl}ethanol. PMC.
- Hoffman, R. L., et al. (2023, August 3). Novel PARP1 Inhibitors for Treating Cancer.
- Yale Ventures. (n.d.). Novel Small Molecule Inhibitor for Treatment of PARP inhibitor-Resistant Ovarian Cancer.
- Google Patents. (n.d.). RU2133247C1 - Method of synthesis of 2-(2,6-dichlorophenylamino)-2-imidazoline hydrochloride.
- A Summary of PARP Inhibitors for the Treatment of Breast Cancer. (2026, January 21). American Journal of Managed Care.
- Lee, J., et al. (2022, July 29).

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## Sources

- 1. [688763-07-7|2,6-Dichlorophenylsulfonylethanol|BLD Pharm \[bldpharm.com\]](#)

- [2. US20220348574A1 - Parp1 inhibitors and uses thereof - Google Patents \[patents.google.com\]](#)
- [3. Novel PARP1 Inhibitors for Treating Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Novel Small Molecule Inhibitor for Treatment of PARP inhibitor-Resistant Ovarian Cancer | Yale Ventures \[ventures.yale.edu\]](#)
- [5. A Summary of PARP Inhibitors for the Treatment of Breast Cancer \[jhoponline.com\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. oxfordlabfinechem.com \[oxfordlabfinechem.com\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. biochemopharma.fr \[biochemopharma.fr\]](#)
- [10. lobachemie.com \[lobachemie.com\]](#)
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